Dibutoxydibutylstannane: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name:	*Dibutoxydibutylstannane*
CAS No.:	*3349-36-8*
Cat. No.:	*B1591399*

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This guide provides an in-depth exploration of **Dibutoxydibutylstannane**, a versatile organotin compound. Designed for researchers, scientists, and professionals in drug development, this document delves into its core chemical attributes, synthesis, diverse applications, and critical safety protocols. Our focus is to deliver not just data, but actionable insights grounded in established scientific principles.

Core Chemical Identity and Molecular Architecture

Dibutoxydibutylstannane, a key organometallic reagent, is systematically identified by the Chemical Abstracts Service (CAS) with the number 3349-36-8. This unique identifier is crucial for unambiguous reference in research and regulatory documentation.

The compound's molecular formula is C16H36O2Sn, corresponding to a molecular weight of 379.17 g/mol . Its structure features a central tin (Sn) atom bonded to two butoxy groups (-O(CH2)3CH3) and two butyl groups (- (CH2)3CH3).

Structural Representation

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The connectivity of atoms in **Dibutoxydibutylstannane** can be represented by its SMILES (Simplified Molecular-Input Line-Entry System) notation: CCCCO(CCCC)OCCCC. This linear string provides a machine-readable format for the molecular structure.

A visual representation of the molecular structure is presented below in a 2D diagram generated using the DOT language.

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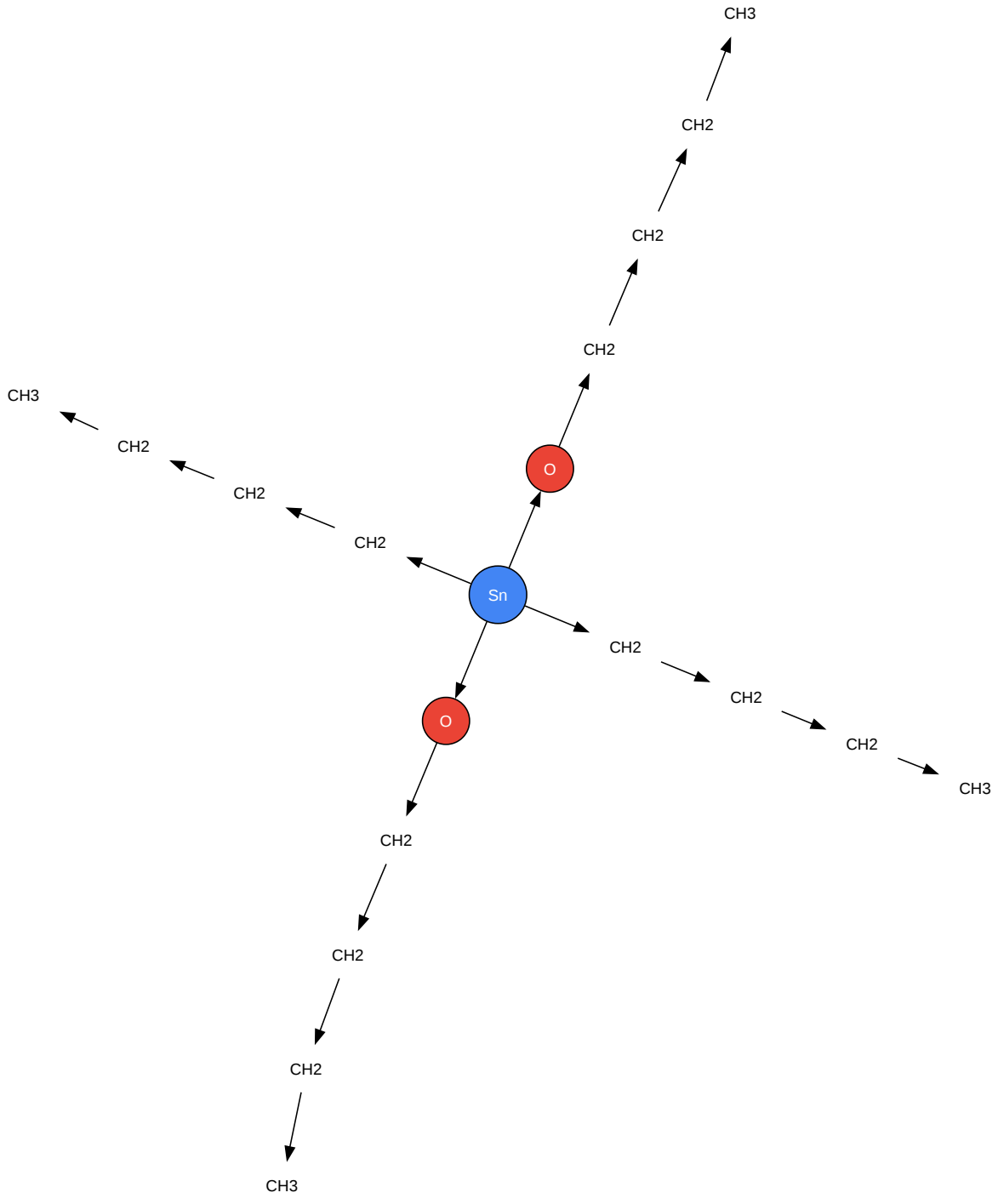

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Caption: 2D Molecular Structure of **Dibutoxydibutylstannane**.

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Physicochemical Properties

A summary of key physicochemical properties is provided in the table below. These parameters are fundamental for designing experimental conditions, understanding its behavior in various media, and for safety assessments.

Property	Value	Source
CAS Number	3349-36-8	1
Molecular Formula	C16H36O2Sn	1
Molecular Weight	379.17 g/mol	1
Appearance	Liquid	2
Density	1.043 g/cm	

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Sources

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. Dibutyltin dibutoxide - Hazardous Agents | Haz-Map [haz-map.com]
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